2-(Trifluoroacetyl)thiazole Monohydrate: Technical Dossier & Application Guide

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Compound of Interest	
Compound Name:	*2-(Trifluoroacetyl)thiazole Monohydrate*
CAS No.:	*2097800-30-9*
Cat. No.:	*B2377759*

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Executive Summary

2-(Trifluoroacetyl)thiazole monohydrate (CAS 2097800-30-9) is a specialized fluorinated heterocyclic building block used primarily in the synthesis of pharmaceutical candidates and agrochemicals.[1] Distinguished by the strong electron-withdrawing nature of the trifluoromethyl (

) group, this compound exists as a stable geminal diol (monohydrate) under standard conditions, rather than the free ketone.[2] This dossier provides a comprehensive technical analysis of its physicochemical properties, synthetic routes, and reactivity profile, designed for researchers in medicinal chemistry and process development.

Part 1: Chemical Identity & Physical Data[3]

The stability of the monohydrate form is a direct consequence of the destabilization of the carbonyl group by the adjacent

moiety and the electron-deficient thiazole ring, shifting the equilibrium toward the

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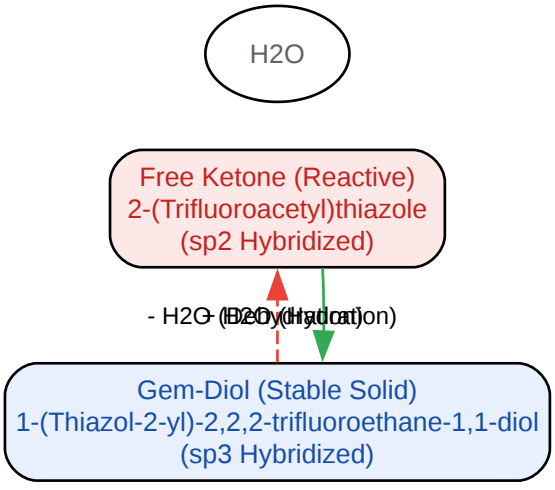
hybridized gem-diol.

Key Data Table[4]

Property	Data
Chemical Name	2-(Trifluoroacetyl)thiazole monohydrate
IUPAC Name	1-(1,3-Thiazol-2-yl)-2,2,2-trifluoroethane-1,1-diol
CAS Number	2097800-30-9
Molecular Formula	
Molecular Weight	199.15 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in MeOH, EtOH, DMSO, EtOAc; limited solubility in non-polar solvents
pKa (Gem-diol)	~10-11 (estimated for gem-diol -OH)
Storage	2-8°C, Hygroscopic, Inert atmosphere (Argon/Nitrogen)

Structural Equilibrium

The compound is commercially supplied as the hydrate. In solution, it exists in equilibrium with the free ketone, which is the reactive species for many transformations.



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Figure 1: The hydration equilibrium.[2][3] The electron-withdrawing

group strongly favors the gem-diol form in the presence of moisture.

Part 2: Synthesis & Manufacturing Protocols

The synthesis of 2-(Trifluoroacetyl)thiazole typically employs a metallation-acylation strategy. Due to the sensitivity of the intermediate lithio-species, strict cryogenic conditions are required.

Protocol: Lithiation-Acylation Route

Objective: Synthesis of the core ketone scaffold from 2-bromothiazole.[4]

Reagents:

- Substrate: 2-Bromothiazole (1.0 eq)
- Lithiation Agent: n-Butyllithium (n-BuLi), 1.6M in hexanes (1.1 eq)
- Electrophile: Ethyl trifluoroacetate (1.2 eq) or Trifluoroacetic anhydride (TFAA)
- Solvent: Anhydrous THF (Tetrahydrofuran)
- Quench: 1M HCl / Water

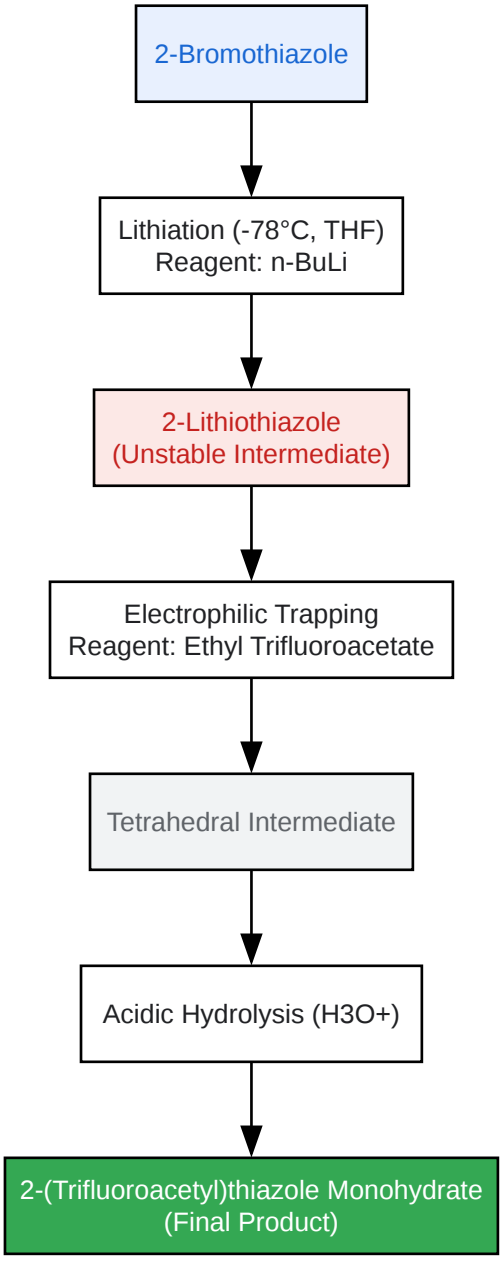
Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask under an argon atmosphere. Charge with anhydrous THF and cool to -78°C (dry ice/acetone bath).
- Lithiation: Add 2-bromothiazole. Dropwise add n-BuLi over 20 minutes, maintaining internal temperature below -70°C.
    - Mechanistic Note: This generates 2-lithiothiazole via halogen-lithium exchange. The 2-position is thermodynamically favored but unstable above -60°C due to ring fragmentation (Schlenk equilibrium).

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- Acylation: After stirring for 30 minutes at -78°C, add Ethyl trifluoroacetate dropwise.
  - Critical Control: Rapid addition can cause local heating and side reactions.
- Warming: Allow the mixture to warm slowly to 0°C over 2 hours.
- Quench & Hydration: Quench with 1M HCl. The acidic aqueous workup hydrolyzes the intermediate hemiacetal/alkoxide directly to the gem-diol (monohydrate) form upon isolation.
- Purification: Extract with Ethyl Acetate. The product is often purified by recrystallization from hexanes/EtOAc or sublimation, as column chromatography can be challenging due to the "streaking" caused by the hydrate-ketone equilibrium.

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Figure 2: Synthetic workflow via cryogenic lithiation-acylation.

Part 3: Reactivity Profile & Applications

The 2-(trifluoroacetyl)thiazole scaffold is a versatile electrophile. The

group activates the carbonyl carbon toward nucleophilic attack, while the thiazole ring provides a handle for further functionalization or pi-stacking interactions in protein binding pockets.

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Enantioselective Reduction

The ketone (generated in situ from the hydrate) can be reduced to chiral 1-(thiazol-2-yl)-2,2,2-trifluoroethanol.

- Reagents:

  (racemic) or Chiral Ru/Ir catalysts (asymmetric transfer hydrogenation).

- Application: The resulting chiral alcohol is a bioisostere for secondary alcohols in drug candidates, often improving metabolic stability against oxidation.

Condensation Reactions

Despite being a hydrate, the compound reacts with amines to form imines or hemiaminals.

- Mechanism: Dehydration occurs first (often requiring a drying agent like

  or molecular sieves), followed by nucleophilic attack by the amine.

- Use Case: Synthesis of trifluoromethyl-substituted hydrazones or oximes, which are common pharmacophores in agrochemistry.

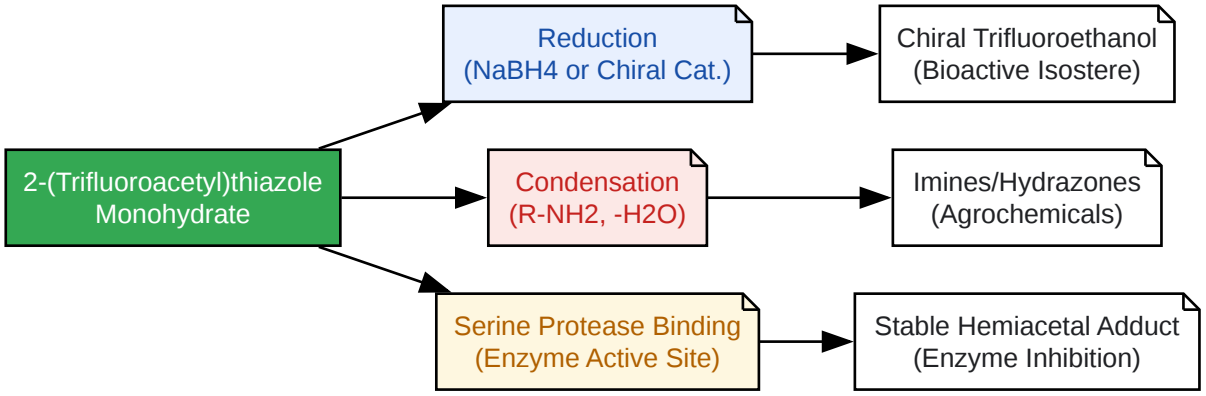
Hemiacetal Formation / Protease Inhibition

Trifluoromethyl ketones are classic transition-state inhibitors for serine proteases.

- Mechanism: The active site serine hydroxyl attacks the ketone carbonyl to form a stable, tetrahedral hemiacetal adduct that mimics the transition state of peptide hydrolysis. The

  group stabilizes this adduct, preventing enzyme turnover.

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Figure 3: Primary reactivity pathways and downstream applications.

Part 4: Handling & Safety (MSDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin. The

  group can increase lipophilicity, potentially aiding skin absorption.

- Stability: Hygroscopic. Store in a desiccator or under inert gas. Prolonged exposure to air may alter the stoichiometry of the hydrate or lead to degradation.

- Incompatibility: Strong oxidizing agents, strong bases (can induce haloform-type cleavage of the

  group).

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